

Essential Safety and Operational Guidance for Handling Methyl 2-oxoindoline-6-carboxylate

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Compound of Interest

Compound Name:	Methyl 2-oxoindoline-6-carboxylate
Cat. No.:	B104492

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This document provides immediate, essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Methyl 2-oxoindoline-6-carboxylate** (CAS No. 14192-26-8). The following procedures are designed to ensure safe handling, storage, and disposal of this chemical compound.

Hazard Identification and Classification

Methyl 2-oxoindoline-6-carboxylate is classified as a hazardous substance. It is crucial to be aware of its potential health effects to ensure proper handling. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#) Ingestion of this compound may also be harmful.[\[2\]](#)[\[3\]](#)

Hazard Statement	GHS Classification	Description
H315	Skin Irrit. 2	Causes skin irritation. [1]
H319	Eye Irrit. 2A	Causes serious eye irritation. [1]
H335	STOT SE 3	May cause respiratory irritation. [1]
H302	Acute Tox. 4	Harmful if swallowed. [3]

Signal Word: Warning[\[1\]](#)

Hazard Pictogram:

GHS07: Exclamation Mark

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 2-oxoindoline-6-carboxylate** to minimize exposure and ensure personal safety.

Protection Type	Equipment Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing. [1] [4] [5]	Protects eyes and face from splashes of the chemical or solvents.
Hand Protection	Chemically resistant gloves (e.g., nitrile, powder-free). [1] [4] [5] [6] It is crucial to inspect gloves before use and to practice proper removal techniques to avoid skin contamination. [4]	Protects hands from direct contact with the chemical.
Skin and Body Protection	A flame-resistant lab coat is required. Wear long pants and closed-toe shoes to cover all exposed skin. [4]	Prevents skin contact with the chemical.
Respiratory Protection	A NIOSH-approved respirator may be required if engineering controls are insufficient or during spill cleanup. [1] [4] Use in a well-ventilated area, preferably a fume hood. [5] [7]	Minimizes the risk of inhaling chemical dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is critical for the safe handling of **Methyl 2-oxoindoline-6-carboxylate** from receipt to disposal.

Preparation and Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A certified chemical fume hood is the preferred engineering control.[7]
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[1]
- Work Area: Keep the work area clean and organized to prevent spills.[4] Avoid the formation of dust and aerosols.[4]

Handling the Solid Compound (Weighing and Transferring)

- Don all required PPE as specified in the table above.
- Perform all manipulations of the solid compound within a chemical fume hood to minimize inhalation exposure.
- Use a spatula or other appropriate tool to carefully transfer the desired amount of the solid from its storage container to a weighing vessel.
- Avoid creating dust. If dust is generated, ensure the fume hood sash is at the appropriate height to capture it.
- Close the primary container tightly immediately after use.
- Clean any residual solid from the weighing area using a damp cloth or towel, and dispose of it as hazardous waste.

Solution Preparation

- Slowly add the weighed solid to the desired solvent in a suitable container within the fume hood.
- Stir the mixture to dissolve the solid. Be aware of any potential exothermic reactions, although none are specifically noted for this compound.
- Ensure the container is appropriately labeled with the chemical name, concentration, solvent, and date of preparation.

Storage

- Short-Term Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[1\]](#)[\[5\]](#)
- Long-Term Storage: For long-term storage, maintain the compound at 2-8°C in a refrigerator. [\[5\]](#)[\[8\]](#)

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1][5]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][5] Seek medical attention if irritation persists.[1]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[1][5] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting.[5][7] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[5]

Spill Response

- Small Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for disposal.[4]
- Large Spills: Evacuate unnecessary personnel.[1] Ensure adequate ventilation.[1] Wear appropriate PPE, including respiratory protection.[1] Prevent the spill from entering drains or waterways.[5] Contain and collect the spilled material for disposal in a designated hazardous waste container.

Disposal Plan

The disposal of **Methyl 2-oxoindoline-6-carboxylate** and any contaminated materials must be handled as hazardous waste in accordance with all local, state, and federal regulations.

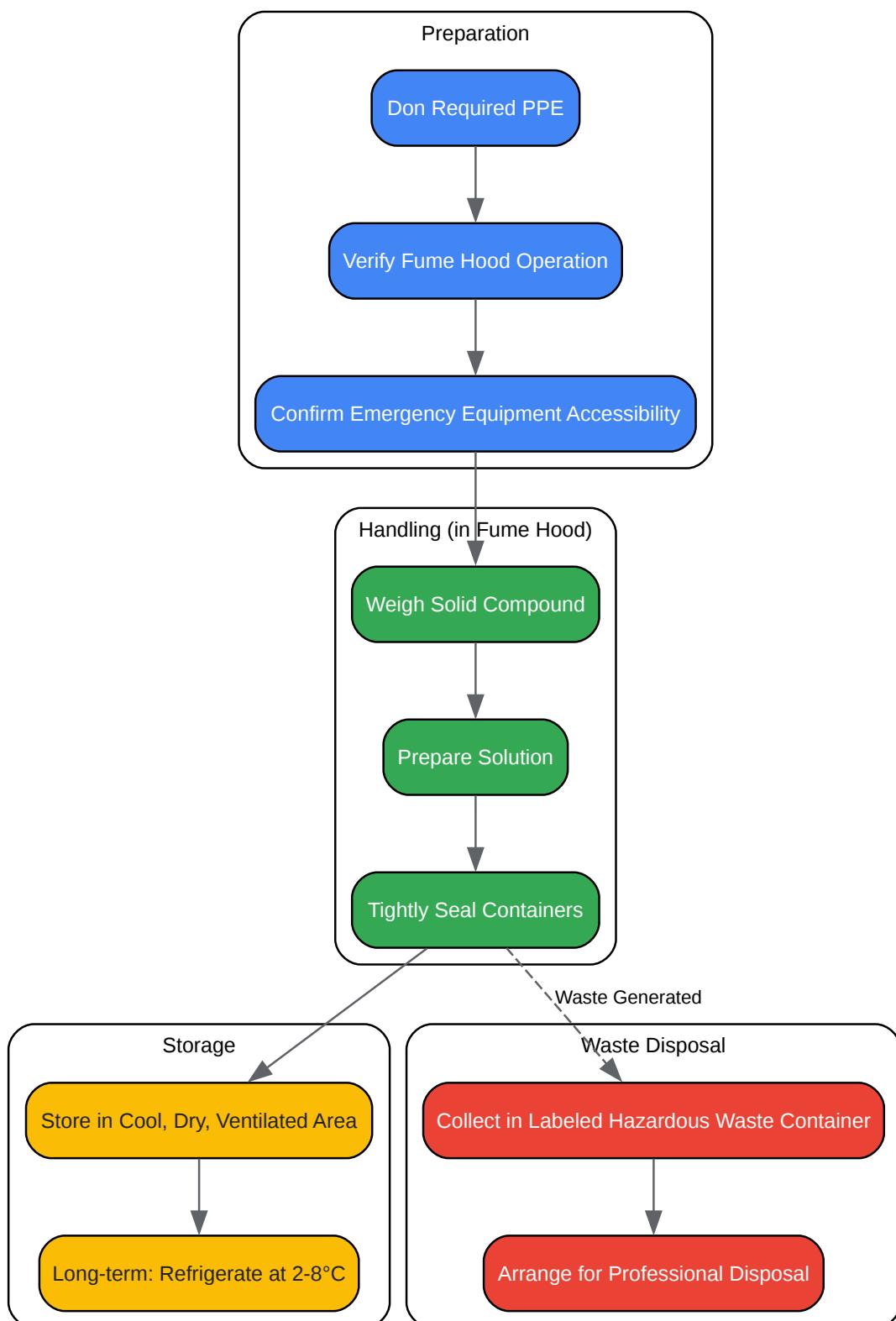
- Waste Collection:

- Collect all waste containing this chemical, including contaminated PPE, weighing paper, and cleaning materials, in a dedicated, clearly labeled, and sealed hazardous waste container.[\[9\]](#)
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- Disposal Method:

- Never dispose of this chemical down the drain or in the regular trash.[\[9\]](#)
- The recommended disposal method is incineration in an authorized facility equipped with an afterburner and a flue gas scrubber.[\[1\]](#)
- Arrange for pickup and disposal by a licensed hazardous waste disposal company.

Workflow for Handling Methyl 2-oxoindoline-6-carboxylate

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Caption: Workflow for the safe handling of **Methyl 2-oxoindoline-6-carboxylate**.

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